

# Application Notes and Protocols for Ivermectin Dosage Calculation in In Vivo Experiments

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These application notes provide a comprehensive guide to calculating and administering ivermectin in in vivo animal experiments, with a primary focus on murine models. The following sections detail recommended dosages, experimental protocols for various administration routes, and critical safety information to ensure accurate and reproducible results.

## Ivermectin Dosage Guidelines for Mice

The appropriate dosage of ivermectin is contingent upon the specific research objective, such as antiparasitic, antiviral, or anticancer studies. The following tables summarize reported dosages for various applications in mice. It is imperative to consult relevant literature and institutional animal care and use committees (IACUC) for study-specific dose selection.

Table 1: Reported Ivermectin Dosages for In Vivo Mouse Studies

Application	Dosage Range (mg/kg)	Administration Route	Frequency	Reference
Antiparasitic (Fur Mites)	0.2 - 1.9	Oral (in feed or water)	Ad-libitum or weekly	<a href="#">[1]</a>
Antiparasitic (General)	0.2	Oral, Subcutaneous	Single dose or repeated	<a href="#">[2]</a> <a href="#">[3]</a>
Antiviral (Coronavirus Model)	0.5	Subcutaneous	Single dose	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Anticancer (Gastric Cancer Model)	Not specified in mg/kg	Not specified	Not specified	<a href="#">[7]</a>
Toxicity Studies (Non-lethal)	30 - 100	Oral	Single or repeated doses	<a href="#">[8]</a> <a href="#">[9]</a>

Table 2: Ivermectin Toxicity Data in Mice

Parameter	Value (mg/kg)	Administration Route	Reference
Oral LD50	25	Oral	<a href="#">[10]</a>
Oral LD50	115.2	Oral	<a href="#">[11]</a> <a href="#">[12]</a>
Oral LD50 (Estimated)	20.9	Oral	<a href="#">[13]</a>
No-Observed-Adverse-Effect Level (NOAEL)	0.1	Oral	<a href="#">[1]</a>

## Experimental Protocols

Accurate and consistent administration of ivermectin is crucial for the reliability of experimental outcomes. The following are detailed protocols for common administration routes in mice.

## Drug Preparation

Ivermectin is poorly soluble in water, necessitating the use of organic solvents or specialized vehicles for its preparation.

Materials:

- Ivermectin powder
- Vehicle (e.g., Propylene glycol, Dimethyl sulfoxide (DMSO), corn oil, specialized micelle solutions)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Protocol:

- Determine the desired stock concentration and final dosing volume.
- Weigh the required amount of ivermectin powder and place it in a sterile microcentrifuge tube.
- Add the appropriate volume of the chosen vehicle to the tube.
- Vortex the mixture vigorously until the ivermectin is completely dissolved. A brief sonication may aid in dissolution.
- Visually inspect the solution for any undissolved particles.
- Prepare fresh solutions on the day of the experiment to ensure stability.

Note on Vehicle Selection: The choice of vehicle can significantly impact the bioavailability and pharmacokinetics of ivermectin.<sup>[14][15]</sup> For subcutaneous injections, formulations with organic solvents may cause local irritation.<sup>[14]</sup> Propylene glycol is a common vehicle for dilution.<sup>[3]</sup>

## Oral Gavage Administration

Oral gavage ensures the precise administration of a specified dose directly into the stomach.

Materials:

- Prepared ivermectin solution
- Appropriate gauge feeding needle (e.g., 20-22 gauge for adult mice)
- Syringe (1 ml)
- Animal scale

Protocol:

- Weigh the mouse to determine the correct volume of ivermectin solution to administer.
- Fill the syringe with the calculated volume of the ivermectin solution.
- Gently restrain the mouse, ensuring a firm but not restrictive grip.
- Carefully insert the feeding needle into the mouse's mouth, passing it over the tongue and along the roof of the mouth towards the esophagus.
- Allow the mouse to swallow the needle; do not force it.
- Once the needle is properly positioned in the esophagus, slowly depress the syringe plunger to administer the solution.
- Withdraw the needle gently and return the mouse to its cage.
- Monitor the mouse for any signs of distress or injury.

## Subcutaneous (SC) Injection

Subcutaneous injection is a common parenteral route for ivermectin administration.

Materials:

- Prepared ivermectin solution
- Sterile syringe (0.5-1 ml)
- Sterile needle (e.g., 25-27 gauge)
- 70% Isopropyl alcohol swabs
- Animal scale

Protocol:

- Weigh the mouse to calculate the required injection volume. The maximum recommended volume for a single SC site in mice is 5 ml/kg.[16]
- Draw the calculated volume of the ivermectin solution into the syringe.
- Gently restrain the mouse and locate the injection site, typically the loose skin over the back or flank.
- Create a "tent" of skin by lifting it with your thumb and forefinger.
- Clean the injection site with an alcohol swab and allow it to dry.
- Insert the needle, with the bevel facing up, into the base of the skin tent, parallel to the body.
- Gently pull back on the syringe plunger to ensure the needle is not in a blood vessel (negative pressure).
- Slowly inject the solution.
- Withdraw the needle and gently massage the injection site to aid in dispersal.
- Return the mouse to its cage and monitor for any adverse reactions at the injection site.

## Post-Administration Monitoring

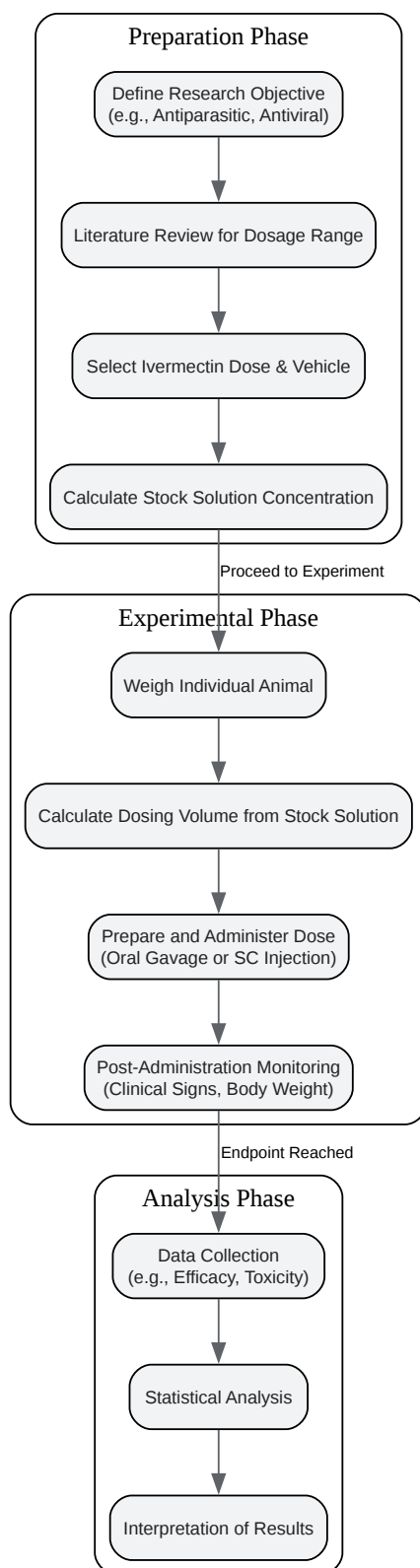
Following ivermectin administration, it is essential to monitor the animals for any signs of toxicity.

#### Key Monitoring Parameters:

- General Health: Observe for changes in activity level, grooming, and overall appearance.
- Neurological Signs: Monitor for tremors, ataxia (loss of coordination), and lethargy, which can be signs of neurotoxicity.[\[8\]](#)[\[11\]](#)[\[12\]](#)
- Body Weight: Record body weights regularly, as a significant loss can indicate adverse effects.
- Injection Site (for SC administration): Check for signs of inflammation, swelling, or pain at the injection site.
- Biochemical Parameters: In terminal studies, blood samples can be collected to assess liver enzymes (ALT, AST) and other relevant markers to evaluate potential organ toxicity.[\[8\]](#)[\[9\]](#)

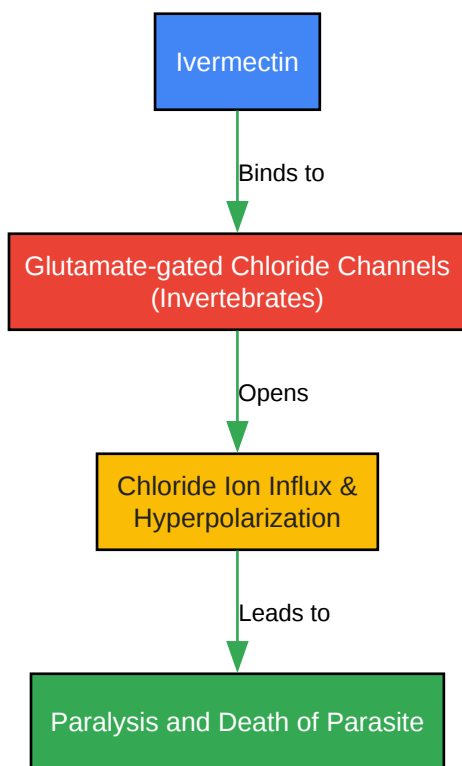
## Experimental Workflow and Logic

The following diagrams illustrate the key decision-making and procedural steps in conducting an in vivo ivermectin experiment.



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Caption: Workflow for Ivermectin Dosage Calculation and Experimentation.



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Caption: Ivermectin's Primary Mechanism of Action in Invertebrates.[10]

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